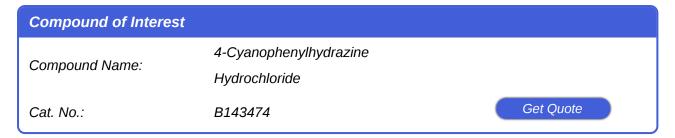


4-Cyanophenylhydrazine Hydrochloride chemical properties

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An In-depth Technical Guide to 4-Cyanophenylhydrazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, experimental protocols, and logical workflows associated with **4-Cyanophenylhydrazine Hydrochloride**. The information is curated for professionals in research and development who require detailed, reliable data for their work.

Core Chemical and Physical Properties

4-Cyanophenylhydrazine Hydrochloride is a versatile reagent used in various organic syntheses.[1][2][3] It is a key intermediate in the production of pharmaceuticals, agrochemicals, and dyestuffs.[3] Notably, it serves as an intermediate in the synthesis of the antidepressant Vilazodone.[4]

The physical and chemical characteristics of this compound are summarized below.

Table 1: Physicochemical Properties of 4-Cyanophenylhydrazine Hydrochloride



| Property | Value | Source(s) |
|----------------|----------------------------------------------------|--------------|
| Appearance | Pale orange to brown powder | [1][2][4] |
| Melting Point | 241-244 °C (decomposes) | [1][2][5] |
| Boiling Point | 325.9 °C at 760 mmHg | [2][4][5] |
| Density | 1.19 g/cm ³ | [2][6] |
| Flash Point | 150.9 °C | [2][4][5] |
| Vapor Pressure | 0.000223 mmHg at 25°C | [2][5] |
| Solubility | Soluble in methanol and water | [1][2][7][8] |
| Stability | Stable under normal conditions; moisture sensitive | [1][2][9] |

Table 2: Identification and Molecular Data

| Identifier | Value | Source(s) |
|-------------------|---------------------------------------|---------------|
| CAS Number | 2863-98-1 | [1][2][5][10] |
| Molecular Formula | C7H8CIN3 | [1][2][10] |
| Linear Formula | NCC6H4NHNH2 · HCl | |
| Molecular Weight | 169.61 g/mol | [1][10] |
| Synonyms | 4-Hydrazinobenzonitrile hydrochloride | [1][2][10] |
| InChI Key | UXDLLFIRCVPPQP- UHFFFAOYSA-N | [1] |
| SMILES | C1(C#N)=CC=C(NN)C=C1.Cl | [1] |

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings. This section outlines the established protocol for the synthesis of **4-Cyanophenylhydrazine Hydrochloride** and



provides insight into its analytical validation.

Synthesis of 4-Cyanophenylhydrazine Hydrochloride

The primary route for synthesizing **4-Cyanophenylhydrazine Hydrochloride** involves a two-step process starting from 4-aminobenzonitrile: diazotization followed by reduction.[1][11][12]

Materials:

- 4-aminobenzonitrile
- Concentrated Hydrochloric Acid (HCI)
- Sodium Nitrite (NaNO₂)
- Tin(II) Chloride Dihydrate (SnCl₂·2H₂O)
- Water (H₂O)
- Diethyl Ether
- Aqueous Ethanol

Procedure:

- Diazotization: A suspension of 4-aminobenzonitrile (e.g., 50 g, 423 mmol) is prepared in concentrated HCl (e.g., 550 mL). The mixture is cooled to a temperature between -15°C and -5°C.[1][11] An aqueous solution of sodium nitrite (e.g., 31.5 g, 457 mmol in 200 mL of water) is added dropwise while vigorously stirring, ensuring the temperature is maintained below 0°C.[1] This reaction forms the intermediate 4-cyanobenzenediazonium chloride.[12]
- Reduction: In a separate vessel, a solution of tin(II) chloride dihydrate (e.g., 477 g, 2.1 mol) is prepared in concentrated HCl (e.g., 370 mL) and pre-cooled to 0°C.[1] The freshly prepared and filtered diazonium salt solution is then added portionwise to the cold tin(II) chloride solution, with the temperature kept below -10°C.[11][12] Tin(II) chloride acts as the reducing agent, converting the diazonium salt to the corresponding hydrazine.[12]

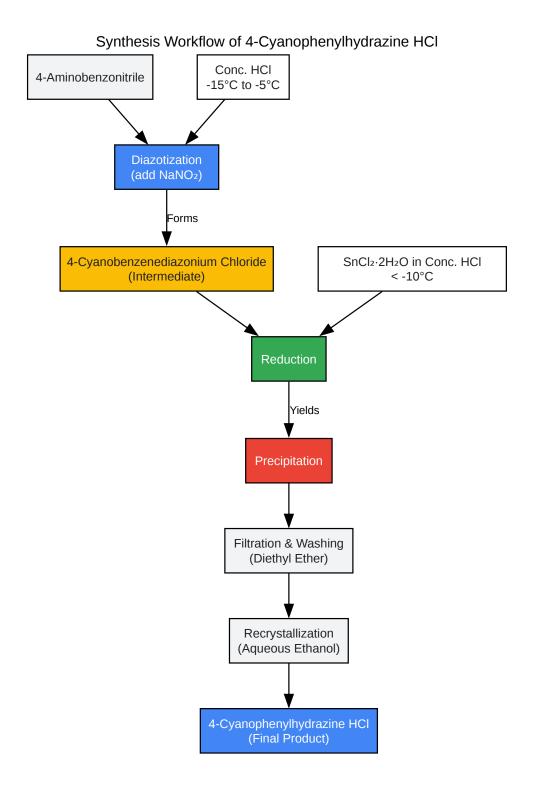






• Isolation and Purification: The reaction mixture is stirred for an additional 15 minutes. The resulting white precipitate of **4-Cyanophenylhydrazine Hydrochloride** is collected via filtration.[1][11] The crude product is then washed with diethyl ether and purified by recrystallization from aqueous ethanol to yield the final product with a reported yield of 78-84%.[1][11]





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Caption: Synthesis workflow for 4-Cyanophenylhydrazine HCl.



Analytical Methodologies: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of **4-Cyanophenylhydrazine Hydrochloride** and quantifying potential impurities, such as positional isomers. While specific methods for this exact compound are proprietary, a validated HPLC method for the analogous compound 4-Chlorophenylhydrazine provides a reliable template.[13]

Typical HPLC System Configuration:

- Column: A reverse-phase column, such as a Waters X-Bridge C18, is effective.[13]
- Mobile Phase: A gradient or isocratic system involving an acidic aqueous solution and an organic solvent (e.g., 0.1 M HCl and acetonitrile or methanol) is commonly used.[12]
- Detector: UV detector set at a wavelength appropriate for the chromophore (typically around 254 nm).
- Method Validation: Validation would include assessing linearity, recovery, and specificity to ensure accurate quantification and separation from byproducts.[12]



Sample Preparation 4-Cyanophenylhydrazine HCl Sample Mobile Phase Diluent Dissolve & Filter HPLC System Inject Sample C18 Reverse-Phase Column Data Analysis Generate Chromatogram Peak Integration & Quantification Purity Assessment Impurity Profiling

General HPLC Analysis Workflow

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Caption: Generalized workflow for HPLC purity analysis.

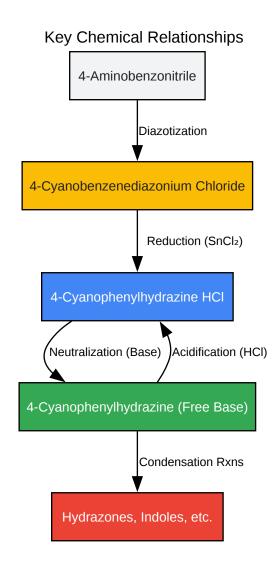


Reactivity and Applications

The chemical behavior of **4-Cyanophenylhydrazine Hydrochloride** is defined by its two primary functional moieties: the hydrazine group and the cyanophenyl group.

- Hydrazine Moiety: The terminal nitrogen atom (-NH₂) is a potent nucleophile, making the compound a key reagent in condensation reactions with aldehydes and ketones to form hydrazones.[12] This reactivity is fundamental to its role in the Fischer indole synthesis for creating indole ring structures, which are prevalent in many pharmaceutical agents.[13]
- Diazonium Salt Chemistry: As seen in its synthesis, the precursor diazonium salt is a versatile intermediate. The hydrazine itself is susceptible to oxidation.[12]
- Free Base Formation: The hydrochloride salt can be neutralized with a suitable base (e.g., NaOH) to liberate the free base, 4-cyanophenylhydrazine, which can be extracted into an organic solvent for subsequent reactions where the salt form is not desired.[12]





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Caption: Logical relationships of 4-Cyanophenylhydrazine HCl.

Safety and Handling

4-Cyanophenylhydrazine Hydrochloride is classified as harmful and requires careful handling in a laboratory setting.

• Hazards: The compound is harmful if swallowed, inhaled, or in contact with skin.[1][14][15] It causes skin and serious eye irritation and may cause respiratory irritation.[1][14][15]



- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[14][15][16] Ensure work is conducted in a well-ventilated area or under a fume hood.[7][16]
- Storage: Store in a cool, dry, dark, and well-ventilated place.[1][16] Keep the container tightly sealed to prevent moisture exposure, as the material is moisture-sensitive.[1][2][16]
- Incompatibilities: Avoid strong oxidizing agents.[9]

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